

Butorphanol N-Oxide Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: Butorphanol N-Oxide

Cat. No.: B15295914

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Introduction

Butorphanol N-Oxide is a primary metabolite and a crucial reference standard for the synthetic opioid agonist-antagonist, Butorphanol.^[1] Accurate and reliable analytical testing of Butorphanol requires well-characterized reference standards of its metabolites to ensure the identity, purity, and quality of the active pharmaceutical ingredient (API). This technical guide provides a comprehensive overview of the availability, characterization, and analytical methodologies related to the **Butorphanol N-Oxide** reference standard.

Availability and Commercial Suppliers

Butorphanol N-Oxide reference standards are readily available from several specialized chemical suppliers. These standards are essential for various applications, including analytical method development and validation, quality control (QC) testing, and impurity profiling in the manufacturing of Butorphanol.^[1]

Supplier	Availability	Notes
Veeprho	In stock	Provides a comprehensive Structure Elucidation Report (SER) and adheres to USP, EMA, JP, and BP regulatory requirements.[1]
LGC Standards	Available	Offers high-quality, globally relevant pharmaceutical reference standards manufactured under ISO/IEC 17025 and accredited to ISO 17034. Accompanied by an extensive Certificate of Analysis.[2]
Klivos	Available	Provides the product as a neat material.
SRIRAMCHEM	Available	Offers as a premium-quality pharmaceutical reference standard. A batch-specific Certificate of Analysis (CoA) is available upon request.

Physicochemical Properties and Characterization

A comprehensive Certificate of Analysis (CoA) and a Structure Elucidation Report (SER) are typically provided by suppliers of the **Butorphanol N-Oxide** reference standard.[1] While specific quantitative data may vary by batch and supplier, a typical CoA would include the following information.

Parameter	Typical Specification	Analytical Technique(s)
Appearance	White to off-white solid	Visual Inspection
Identity	Conforms to structure	^1H -NMR, ^{13}C -NMR, Mass Spectrometry (MS), FTIR
Purity (by HPLC)	$\geq 98\%$	High-Performance Liquid Chromatography (HPLC)
Water Content	Report value	Karl Fischer Titration
Residual Solvents	Meets pharmacopeial limits	Gas Chromatography (GC)
Storage Conditions	2-8°C, protected from light	-

Structural Elucidation

The chemical structure of **Butorphanol N-Oxide** is confirmed using a combination of spectroscopic techniques.

- ^1H -NMR and ^{13}C -NMR: Provide detailed information about the molecular structure and connectivity of atoms.
- Mass Spectrometry (MS): Confirms the molecular weight and provides fragmentation patterns useful for structural confirmation.
- FTIR: Identifies the functional groups present in the molecule.

Experimental Protocols: Analytical Methodologies

The analysis of Butorphanol and its impurities, including **Butorphanol N-Oxide**, predominantly relies on chromatographic techniques, particularly High-Performance Liquid Chromatography (HPLC) coupled with various detectors.

HPLC Method for Analysis of Butorphanol and Related Substances

While a specific, detailed protocol for the analysis of a **Butorphanol N-Oxide** reference standard is not publicly available, a general HPLC method for butorphanol and its related compounds can be adapted.

Instrumentation:

- HPLC system with a UV or Mass Spectrometric detector.

Chromatographic Conditions (Example):

- Column: Reversed-phase C8 or C18 column (e.g., 4.6 x 100 mm, 5 μ m).[3]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).[4]
- Flow Rate: Typically 0.5 - 1.5 mL/min.
- Detection: UV detection at approximately 278-280 nm, or Mass Spectrometry for higher sensitivity and specificity.[5][6]
- Injection Volume: 10-20 μ L.
- Column Temperature: Ambient or controlled (e.g., 25-30°C).

Sample Preparation:

- Accurately weigh and dissolve the **Butorphanol N-Oxide** reference standard in a suitable solvent (e.g., methanol or a mixture of mobile phase components) to a known concentration.
- Further dilute as necessary to fall within the linear range of the detector.

LC-MS/MS for High-Sensitivity Analysis

For the detection and quantification of trace levels of **Butorphanol N-Oxide**, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the method of choice due to its high sensitivity and selectivity.[3]

Instrumentation:

- A liquid chromatograph coupled to a tandem mass spectrometer (e.g., triple quadrupole or ion trap).

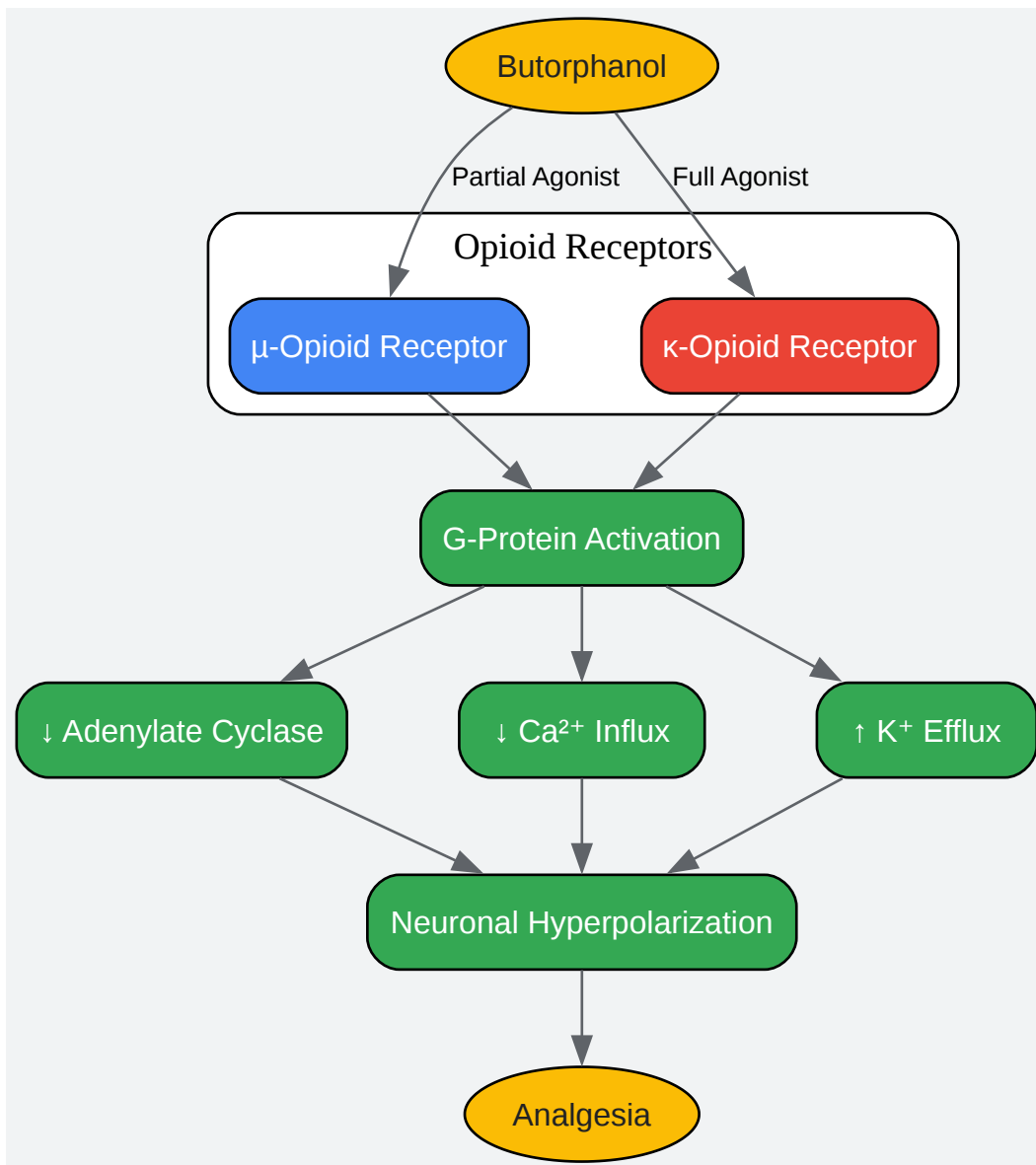
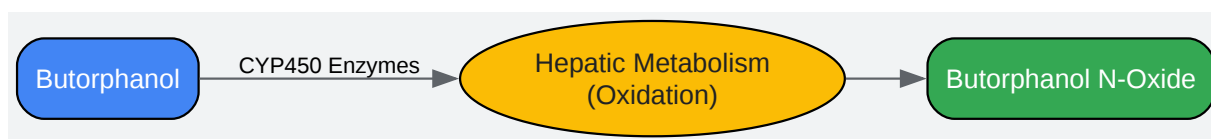
Methodology:

- The chromatographic conditions are similar to the HPLC-UV method, optimized for compatibility with the mass spectrometer.
- The mass spectrometer is operated in multiple reaction monitoring (MRM) mode for quantitative analysis, using specific precursor-to-product ion transitions for **Butorphanol N-Oxide**.

Biological Activity and Signaling Pathways

Metabolism of Butorphanol

Butorphanol is extensively metabolized in the liver, primarily through hydroxylation and N-dealkylation. The formation of **Butorphanol N-Oxide** is a result of the oxidation of the nitrogen atom in the morphinan ring.



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